

Delcasertib development status discontinued

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Compound Focus: Delcasertib

CAS No.: 949100-39-4

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Delcasertib Development Status Overview

Aspect	Details
Drug Type	Synthetic Peptide [1]
Primary Target	δ -protein kinase C (δ PKC) [2]
Highest Phase Reached	Phase 2 (Status: Pending or Discontinued) [1]
Primary Indication	Acute ST-segment elevation myocardial infarction (STEMI) [1] [2]
Key Clinical Trial	Phase 2 study as an adjunct to primary percutaneous coronary intervention [2]
Notable Outcome	The trial completed by October 2014, with one result marked as "Negative" [1]

Development Timeline & Clinical Trial Data

Clinical development for **Delcasertib** was active in multiple countries for acute myocardial infarction, with Phase 2 trials initiated around November 2008 [1]. The following table summarizes the available clinical

results:

Indication	Phase	Evaluation	Result vs. Placebo	Completion Date
Acute Myocardial Infarction	Phase 2	1,010 patients	Negative [1]	01 Oct 2014

Mechanism of Action and Experimental Application

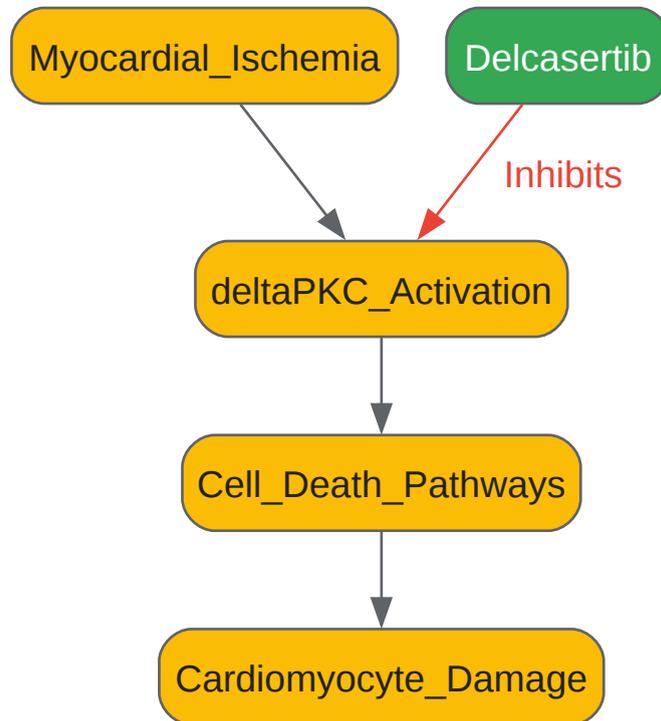
For researchers studying **Delcasertib** or similar protein kinase C inhibitors, understanding its mechanism and proper experimental handling is crucial.

Mechanism of Action

Delcasertib is a potent and selective inhibitor of the delta isoform of Protein Kinase C (δ PKC) [2]. During ischemic events like a heart attack, δ PKC becomes overactivated and can trigger pathways leading to cell death (apoptosis) and tissue damage. By inhibiting δ PKC, **Delcasertib** was designed to protect heart muscle cells from this damage following a heart attack [2].

The diagram below illustrates the proposed signaling pathway and mechanism of **Delcasertib**.

Delcasertib Mechanism of Action in Myocardial Infarction



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Experimental Guidelines for Research Use

Although its clinical development has halted, **Delcasertib** may still be used in research settings.

- Handling and Storage
 - **Physical Form:** Solid powder [2].
 - **Solubility:** Soluble in DMSO at ≥ 100 mg/mL (34.72 mM) [2].
 - **Storage Conditions:**
 - **Powder:** Store at -80°C for 2 years or -20°C for 1 year [2].
 - **Solution (DMSO):** Store at -80°C for 6 months or -20°C for 1 month [2].
- Safety Protocols
 - **Personal Protective Equipment (PPE):** Always wear protective gloves, clothing, safety glasses, and a mask [2].
 - **Handling:** Avoid contact with skin and eyes. Do not breathe in dust/aerosols [2].
 - **Emergency Steps:**

- **Inhalation:** Immediately move the person to fresh air [2].
- **Skin Contact:** Remove contaminated clothing and rinse the skin thoroughly with plenty of water for 10-20 minutes [2].
- **Eye Contact:** Rinse cautiously with water for 10-20 minutes, lifting eyelids occasionally [2].
- **Waste Disposal:** Segregate and label all waste generated. Dispose of it through a professional biological/chemical waste management service in accordance with local regulations [2].

Frequently Asked Questions (FAQs)

What was the primary reason for the discontinuation of Delcasertib?

Available information does not specify the exact reason, but it is strongly correlated with the negative outcome of its pivotal Phase 2 clinical trial completed in 2014 [1]. The trial evaluated **Delcasertib** as an adjunct therapy for heart attack and failed to show a significant benefit over the placebo.

Are there any other drugs with a similar mechanism of action?

Yes, research into PKC modulation continues. For instance, **Bryostatins** (a PKC modulator from a marine source) and **Chelerythrine** (a general PKC inhibitor) are examples of compounds used in preclinical research to study PKC-related pathways [3]. However, their targets and applications differ from the specific δ PKC inhibition of **Delcasertib**.

Can I still obtain Delcasertib for research purposes?

Yes, it is available from certain chemical and biological suppliers specializing in research compounds. The provided search results list it with catalog numbers, purities (95.38%), and various package sizes (e.g., 5 mg, 10 mg) [2]. Researchers should ensure they comply with all institutional and safety guidelines when ordering and using the compound.

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References

1. Delcasertib - Drug Targets, Indications, Patents [synapse.patsnap.com]
2. Delcasertib|范德生物科技公司 [bio-fount.com]
3. TGF- β /Smad - Adooq Bioscience [adooq.cn]

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